

# 3-Nitro-2-butanol density 1.1 g/mL

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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## Physical & Chemical Properties

The table below summarizes the fundamental properties of **3-Nitro-2-butanol** (CAS No. 6270-16-2) from commercial and safety data sources [1] [2] [3].

Property	Value	Unit	Source / Comment
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub>	-	[1] [2]
Molecular Weight	119.12	g/mol	[1] [2]
Density	1.1	g/mL at 25 °C	Lit. value, a core specification you requested [1] [2] [3]
Boiling Point	55	°C at 0.5 mmHg	Lit. value [2] [3]
Melting Point	21.25	°C	Estimate [1] [2]
Flash Point	91 - 196	°C / °F	Closed cup [1] [2] [3]
Refractive Index	n <sub>20/D</sub> 1.441	-	Lit. value [3]

Property	Value	Unit	Source / Comment
Appearance	Liquid	-	[1] [3]

## Hazards and Safe Handling

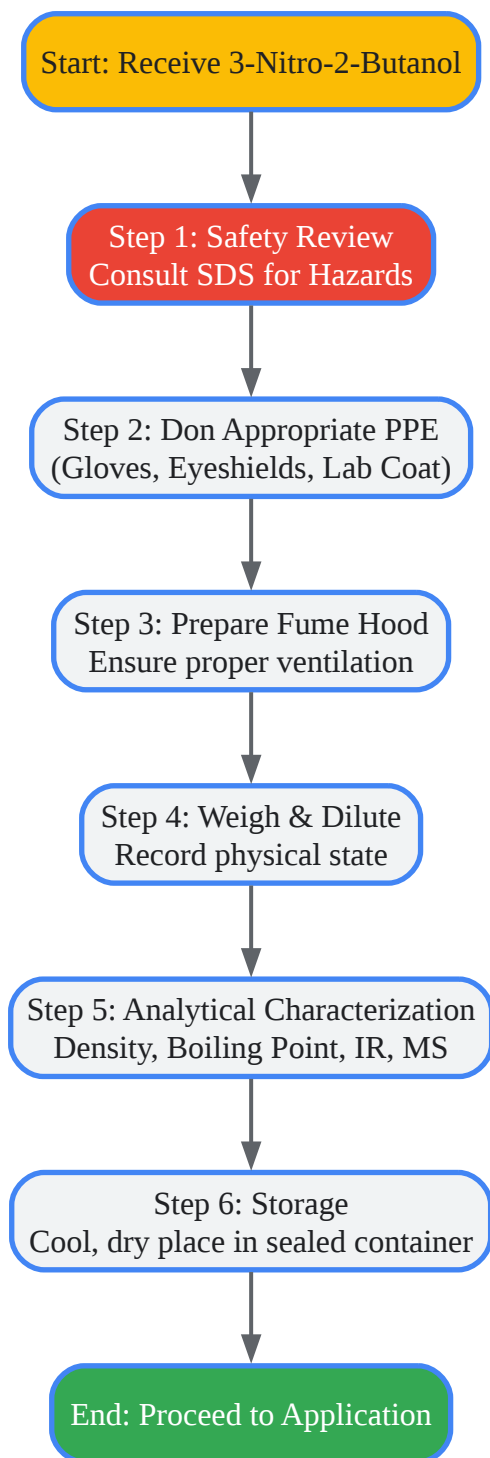
This compound requires careful handling. The following table outlines its key hazard information and necessary controls [1] [3].

Category	Specification
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| **GHS Hazard Statements** | **H315:** Causes skin irritation. **H319:** Causes serious eye irritation. **H335:** May cause respiratory irritation. [1] [4] | | **Personal Protective Equipment (PPE)** | Eyeshields, Gloves, Impervious clothing. [1] [3] | | **Engineering Controls** | Use in a well-ventilated area. Avoid breathing vapors or mist. [1] | | **Incompatible Materials** | Strong oxidizing agents, strong bases, acid chlorides, acid anhydrides. [1] | | **Storage Conditions** | Keep container tightly closed in a dry, cool, and well-ventilated place. [1] |

## Experimental Workflow for Characterization

While detailed protocols for its application are not available, a general workflow for handling and characterizing this compound in a research setting can be visualized. The following diagram outlines the key stages.



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*Overview of the key steps for the safe handling and basic characterization of **3-Nitro-2-butanol** in a laboratory.*

## Information for Researchers

- **General Use:** The available sources describe it as an organic compound for research and development use, functioning as a reagent in organic synthesis and polymer production [1] [5].
- **Data Limitations:** The search results could not provide in-depth technical guides, whitepapers, or specific experimental protocols for its use in drug development. Information on its biological activity or specific synthetic applications is limited.

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## References

1. - 3 - NITRO - 2 - Safety Data Sheet BUTANOL [chemicalbook.com]
2. - 3 - NITRO - 2 | 6270-16-2 BUTANOL [chemicalbook.com]
3. - 3 - Nitro - 2 , mixture of isomers 98 6270-16-2 butanol [sigmaaldrich.com]
4. CAS 6270-16-2 3 - Nitro - 2 - butanol , mixture of isomers - Alfa Chemistry [alfa-chemistry.com]
5. - 3 - Nitro - 2 , mixture of isomers | CAS 6270-16-2 | SCBT - Santa... butanol [scbt.com]

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